

# An In-depth Technical Guide to Isodurene-d14: Chemical Structure, Synthesis, and Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2,3,5-Tetramethylbenzene-d14

Cat. No.: B12316115

[Get Quote](#)

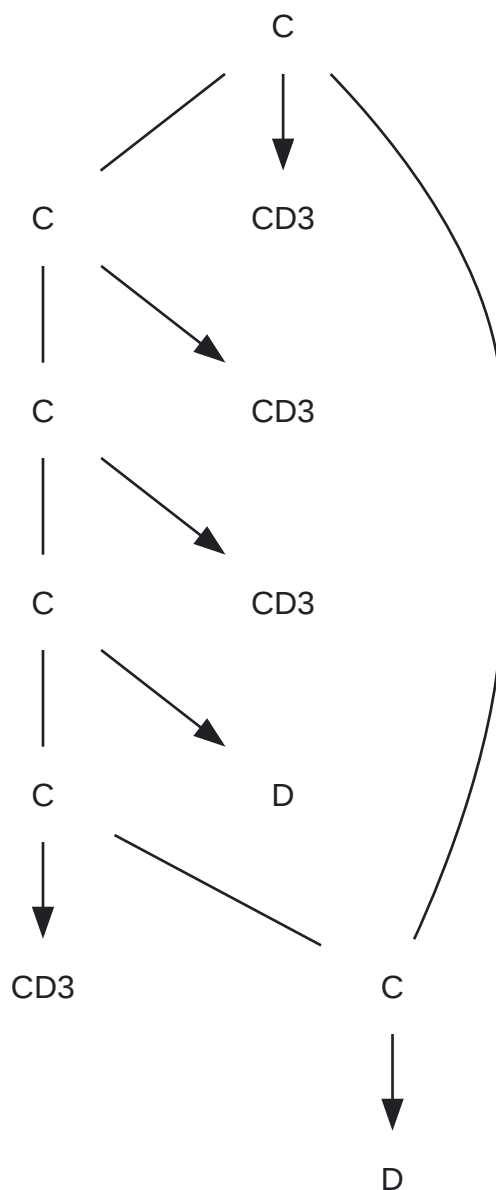
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of Isodurene-d14, a deuterated analog of Isodurene (1,2,3,5-tetramethylbenzene). This document details its chemical structure, a proposed synthesis methodology, and its known physicochemical properties, presented in a format tailored for researchers, scientists, and professionals in drug development. Isodurene-d14 serves as a valuable internal standard in quantitative analyses using techniques such as NMR spectroscopy and mass spectrometry.<sup>[1]</sup>

## Chemical Structure

Isodurene-d14 is a fully deuterated isotopologue of Isodurene, where all 14 hydrogen atoms have been replaced by deuterium atoms. Its systematic IUPAC name is 1,2,3,5-tetrakis(methyl-d3)benzene-d2. The fundamental structure consists of a benzene ring substituted with four methyl groups at positions 1, 2, 3, and 5.

## Chemical Structure of Isodurene-d14

[Click to download full resolution via product page](#)

Caption: Chemical structure of Isodurene-d14.

## Physicochemical Properties

Quantitative data for Isodurene-d14 is not extensively available in the literature. The following tables summarize the known properties of Isodurene-d14 and its non-deuterated counterpart, Isodurene. Data for a related isomer, 1,2,4,5-Tetramethylbenzene-d14, is also provided for

comparison, as it can offer an approximation of the physical properties of deuterated tetramethylbenzenes.

Table 1: Properties of Isodurene-d14

Property	Value	Source
Chemical Formula	C <sub>10</sub> D <sub>14</sub>	[2]
Molecular Weight	148.31 g/mol	[3]
CAS Number	1219795-11-5	[2]
Synonyms	1,2,3,5-Tetrakis--INVALID-LINK--benzene; Benzene-1,3-d2, 2,4,5,6-tetra(methyl-d3)-	[2]

Table 2: Properties of Isodurene (Non-deuterated)

Property	Value	Source
Chemical Formula	C <sub>10</sub> H <sub>14</sub>	[4][5][6]
Molecular Weight	134.22 g/mol	[4][6]
CAS Number	527-53-7	[4][5][6]
Appearance	Pale yellow to white liquid	[4]
Odor	Camphor-like	[4]
Melting Point	-23.7 °C	[6]
Boiling Point	198 °C	[6]
Density	0.891 g/cm <sup>3</sup> at 20 °C	[4]
Flash Point	63.3 °C	[6]

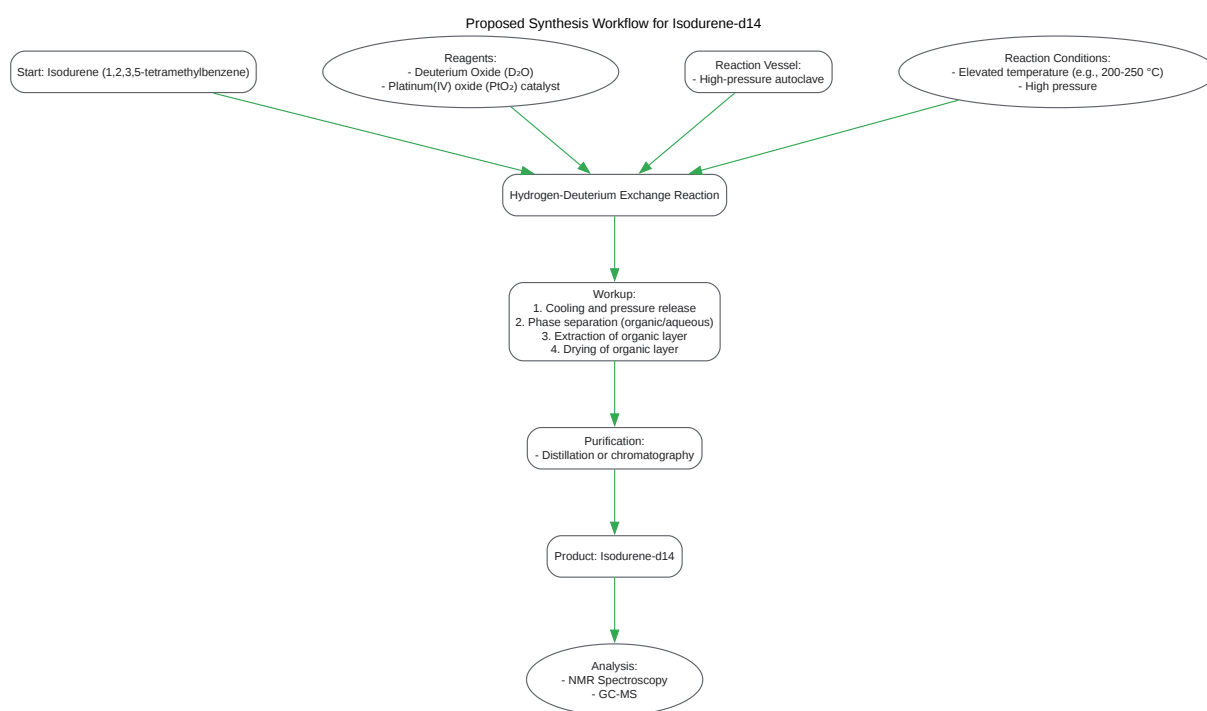
Table 3: Properties of 1,2,4,5-Tetramethylbenzene-d14 (Isomer for Comparison)

Property	Value	Source
Appearance	Solid	[7]
Melting Point	76-80 °C	[7]
Density	0.924 g/mL	[7]

Disclaimer: The data in Table 3 is for an isomer of Isodurene-d14 and is provided for estimation purposes only.

## Synthesis of Isodurene-d14

A specific, detailed experimental protocol for the synthesis of Isodurene-d14 is not readily available in published literature. However, based on general methods for the deuteration of aromatic hydrocarbons, a plausible synthesis route involves a direct hydrogen-deuterium (H-D) exchange reaction. This method typically utilizes heavy water (D<sub>2</sub>O) as the deuterium source and a platinum catalyst under elevated temperature and pressure.



[Click to download full resolution via product page](#)

Caption: Proposed synthesis workflow for Isodurene-d14.

# Experimental Protocol: Proposed Synthesis of Isodurene-d14

The following is a representative experimental protocol for the synthesis of Isodurene-d14 based on the general principles of platinum-catalyzed H-D exchange of aromatic compounds.

## Materials:

- Isodurene (1,2,3,5-tetramethylbenzene)
- Deuterium oxide ( $D_2O$ , 99.9 atom % D)
- Platinum(IV) oxide ( $PtO_2$ )
- High-pressure autoclave reactor equipped with a magnetic stirrer and temperature controller
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)
- Anhydrous magnesium sulfate or sodium sulfate for drying

## Procedure:

- **Reactor Setup:** In a high-pressure autoclave, combine Isodurene, a molar excess of deuterium oxide, and a catalytic amount of platinum(IV) oxide (typically 1-5 mol% relative to the Isodurene).
- **Reaction:** Seal the autoclave and purge with an inert gas (e.g., argon or nitrogen). Heat the mixture to a temperature in the range of 200-250 °C with vigorous stirring. The reaction is maintained at this temperature for a period of 24 to 72 hours to ensure complete H-D exchange. The pressure inside the reactor will increase due to the vapor pressure of the reactants at the elevated temperature.
- **Workup:** After the reaction is complete, cool the autoclave to room temperature and carefully release the pressure.
- **Extraction:** Transfer the reaction mixture to a separatory funnel. Separate the organic layer from the aqueous ( $D_2O$ ) layer. Extract the aqueous layer with an organic solvent (e.g., diethyl

ether) to recover any dissolved product.

- **Drying:** Combine the organic layers and dry over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and remove the solvent under reduced pressure. The crude Isodurene-d14 can be purified by distillation or column chromatography to obtain the final product of high purity.
- **Analysis:** The isotopic purity and chemical identity of the synthesized Isodurene-d14 should be confirmed by NMR spectroscopy ( $^1\text{H}$  NMR to confirm the absence of protons and  $^2\text{H}$  NMR to confirm the presence of deuterium) and Gas Chromatography-Mass Spectrometry (GC-MS) to determine the molecular weight and fragmentation pattern.

## Safety and Handling

Isodurene (Non-deuterated):

- **Hazards:** Isodurene is a flammable liquid and is irritating to the skin and eyes.<sup>[4]</sup>
- **Precautions:** Avoid contact with skin and eyes. Keep away from heat, sparks, and open flames. Use in a well-ventilated area.

Isodurene-d14 and Deuterated Compounds in General:

- **General Precautions:** While specific safety data for Isodurene-d14 is not available, it should be handled with the same precautions as its non-deuterated counterpart.
- **Handling:** Deuterated compounds are often hygroscopic and can exchange deuterium with atmospheric moisture. Therefore, it is recommended to handle Isodurene-d14 under a dry, inert atmosphere (e.g., in a glovebox or under a stream of argon or nitrogen).
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from sources of ignition and moisture. For long-term storage, refrigeration may be necessary to minimize degradation.

This guide provides a foundational understanding of Isodurene-d14 for its application in research and development. The provided synthesis protocol is a general guideline and may

require optimization for specific laboratory conditions and desired purity levels. Always consult relevant safety data sheets and perform a thorough risk assessment before handling any chemicals.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Page loading... [guidechem.com]
- 3. cdn isotopes.com [cdn isotopes.com]
- 4. 1,2,3,5-Tetramethylbenzene | C<sub>10</sub>H<sub>14</sub> | CID 10695 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Benzene, 1,2,3,5-tetramethyl- [webbook.nist.gov]
- 6. Isodurene - Wikipedia [en.wikipedia.org]
- 7. 1,2,4,5-四甲基苯-d<sub>14</sub> 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Isodurene-d<sub>14</sub>: Chemical Structure, Synthesis, and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12316115#isodurene-d14-chemical-structure-and-synthesis]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]



**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)